

Application Notes and Protocols for 2,4-Dimethyl-3-isopropylpentane

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-isopropylpentane

CAS No.: 13475-79-1

Cat. No.: B12653973

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2,4-Dimethyl-3-isopropylpentane is a highly branched, non-polar hydrocarbon. While direct applications in drug development are not extensively documented, its properties as a sterically hindered and non-polar moiety can be of interest in medicinal chemistry for modulating the pharmacokinetic properties of drug candidates. This document provides an overview of its physicochemical properties, a detailed protocol for its laboratory synthesis via a Grignard reaction, and potential applications.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2,4-Dimethyl-3-isopropylpentane**.

Property	Value	Reference
Molecular Formula	C10H22	[1]
Molecular Weight	142.28 g/mol	[1]
CAS Number	13475-79-1	[2]
Appearance	Colorless liquid (predicted)	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Insoluble in water; Soluble in non-polar organic solvents	

Potential Applications in Drug Development

Branched alkanes, such as **2,4-Dimethyl-3-isopropylpentane**, are generally considered chemically inert. However, their steric bulk and lipophilicity can be leveraged in drug design.

- **Modulation of Physicochemical Properties:** Incorporating a bulky, lipophilic group like 2,4-dimethyl-3-isopropylpentyl into a drug molecule can significantly increase its lipophilicity. This can influence its absorption, distribution, metabolism, and excretion (ADME) profile. For instance, increasing lipophilicity can enhance passage through lipid-rich cell membranes.[3]
- **Steric Shielding:** The bulky nature of this substituent can be used to sterically shield a nearby functional group from metabolic enzymes, potentially increasing the drug's half-life.
- **Solubilizing Agent:** While the alkane itself is non-polar, its derivatives could be explored as components of novel formulation strategies for poorly soluble drugs. Semifluorinated alkanes, for example, have been investigated as drug carriers.[4]

Experimental Protocols

Due to the lack of specific documented syntheses for **2,4-Dimethyl-3-isopropylpentane**, a general and robust method for the synthesis of sterically hindered alkanes is proposed: the

Grignard reaction. This protocol outlines the synthesis of the precursor alcohol, 2,4-dimethyl-3-isopropyl-3-pentanol, followed by its reduction to the target alkane.

Synthesis of 2,4-dimethyl-3-isopropyl-3-pentanol (Precursor)

This procedure details the reaction of an isopropyl Grignard reagent with diisopropyl ketone.

Materials:

- Magnesium turnings
- Isopropyl bromide
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine (crystal)
- Diisopropyl ketone (2,4-dimethyl-3-pentanone)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Ice bath
- Separatory funnel

Procedure:

- Grignard Reagent Preparation:

1. Ensure all glassware is oven-dried to remove any trace of water.
2. Place magnesium turnings (1.2 equivalents) in a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
3. Add a small crystal of iodine to the flask.
4. In a dropping funnel, prepare a solution of isopropyl bromide (1.1 equivalents) in anhydrous diethyl ether.
5. Add a small portion of the isopropyl bromide solution to the magnesium turnings. The reaction is initiated when the brown color of the iodine disappears and bubbling is observed. Gentle warming may be necessary to initiate the reaction.
6. Once initiated, add the remaining isopropyl bromide solution dropwise at a rate that maintains a gentle reflux.
7. After the addition is complete, continue to stir the mixture at room temperature for an additional 30 minutes to ensure complete formation of the Grignard reagent.

- Reaction with Diisopropyl Ketone:

1. Cool the Grignard reagent solution to 0 °C using an ice bath.
2. Dissolve diisopropyl ketone (1.0 equivalent) in anhydrous diethyl ether in a separate dropping funnel.
3. Add the diisopropyl ketone solution dropwise to the stirred Grignard reagent at 0 °C.
4. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1 hour.

- Work-up and Purification:

1. Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of a saturated aqueous solution of ammonium chloride.

2. Transfer the mixture to a separatory funnel and separate the organic layer.
3. Extract the aqueous layer with diethyl ether (3 x 50 mL).
4. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
5. Filter the solution and remove the solvent under reduced pressure to yield the crude 2,4-dimethyl-3-isopropyl-3-pentanol.
6. The crude product can be purified by distillation or column chromatography.

Reduction of 2,4-dimethyl-3-isopropyl-3-pentanol to 2,4-Dimethyl-3-isopropylpentane

The tertiary alcohol can be reduced to the corresponding alkane via a two-step procedure involving dehydration to an alkene followed by catalytic hydrogenation.

Materials:

- 2,4-dimethyl-3-isopropyl-3-pentanol
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (PTSA)
- Anhydrous sodium sulfate
- Palladium on carbon (Pd/C, 10%)
- Ethanol or ethyl acetate
- Hydrogen gas (H₂)
- Round-bottom flask
- Distillation apparatus
- Hydrogenation apparatus (e.g., Parr shaker or balloon hydrogenation setup)

Procedure:

- Dehydration to 2,4-Dimethyl-3-isopropyl-2-pentene:

1. Place the purified 2,4-dimethyl-3-isopropyl-3-pentanol in a round-bottom flask.
2. Add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid.
3. Heat the mixture and distill the resulting alkene (2,4-dimethyl-3-isopropyl-2-pentene).
4. Wash the distillate with a saturated sodium bicarbonate solution and then with brine.
5. Dry the organic layer over anhydrous sodium sulfate and re-distill to obtain the pure alkene.

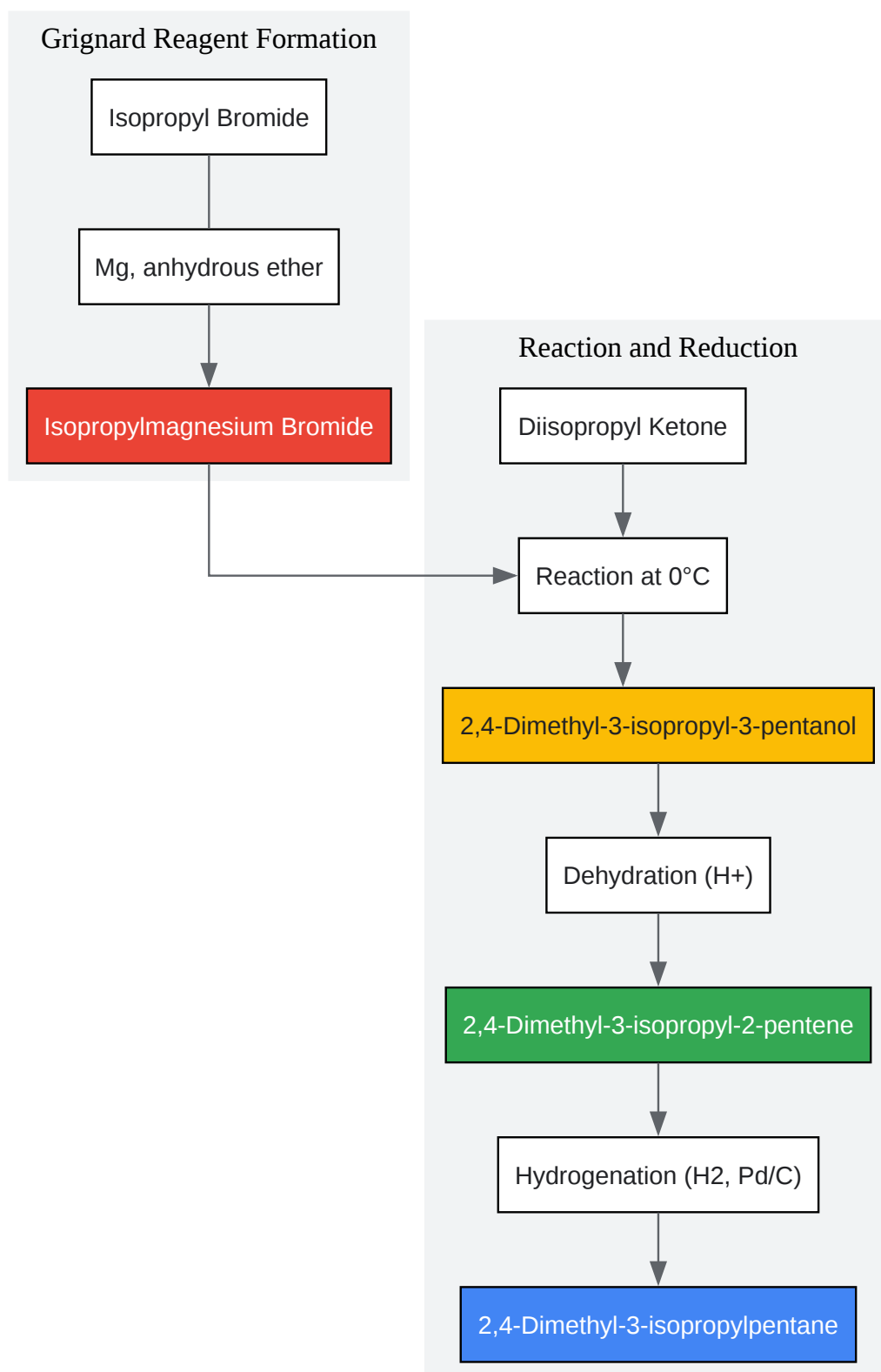
- Hydrogenation to **2,4-Dimethyl-3-isopropylpentane**:

1. Dissolve the purified alkene in ethanol or ethyl acetate in a suitable hydrogenation flask.
2. Add a catalytic amount of 10% Pd/C.
3. Subject the mixture to a hydrogen atmosphere (e.g., using a balloon or a Parr hydrogenator) and stir vigorously at room temperature until the reaction is complete (monitored by TLC or GC).
4. Filter the reaction mixture through a pad of Celite to remove the palladium catalyst.
5. Remove the solvent under reduced pressure to yield the final product, **2,4-Dimethyl-3-isopropylpentane**.
6. Further purification can be achieved by distillation.

Visualizations

Proposed Synthesis Workflow

The following diagram illustrates the proposed synthetic pathway for **2,4-Dimethyl-3-isopropylpentane**.



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Caption: Proposed synthetic workflow for **2,4-Dimethyl-3-isopropylpentane**.

Disclaimer: The provided protocols are based on general organic synthesis principles and may require optimization for specific laboratory conditions. Appropriate safety precautions should be taken when handling all chemicals.

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